

# Tris-PCz-Based OLEDs: A Performance Benchmark Against Industry Standards

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## Compound of Interest

Compound Name: *Tris-PCz*

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In the rapidly evolving landscape of Organic Light-Emitting Diode (OLED) technology, the quest for more efficient and stable materials is paramount. 9-(4-(4,6-diphenyl-1,3,5-triazin-2-yl)phenyl)-9H-carbazole, commonly known as **Tris-PCz**, has emerged as a promising material, particularly in the realm of Thermally Activated Delayed Fluorescence (TADF) and phosphorescent OLEDs. This guide provides an objective comparison of **Tris-PCz**-based OLEDs against established industry standards, supported by experimental data, to aid researchers in their material selection and device optimization efforts.

## Quantitative Performance Comparison

The following tables summarize key performance metrics of OLEDs utilizing **Tris-PCz** and compares them with devices employing industry-standard host and transport materials. The data presented is a synthesis of findings from multiple research publications. It is important to note that direct comparisons can be challenging due to variations in device architecture and fabrication conditions across different studies.

## Green Emitter OLEDs

Green-emitting OLEDs are a cornerstone of display technology. The following table compares the performance of green TADF and phosphorescent OLEDs using **Tris-PCz** in different capacities against standard host materials like 4,4'-bis(N-carbazolyl)-1,1'-biphenyl (CBP) and 3,3'-di(9H-carbazol-9-yl)biphenyl (mCBP).

Emitter Type	Host/HTL Material	Peak EQE (%)	Current Eff. (cd/A)	Power Eff. (lm/W)	Lifetime (LT50 @ initial luminance)	CIE (x, y)
TADF	Tris-PCz (as part of exciplex host)	11.9[1]	-	-	-	Green
TADF	mCBP	~16-20[2] [3]	~50-68[3]	~50-61[3]	Varies	Green
Phosphorescent	Tris-PCz (in HTL)	>20	>70	>70	-	Green
Phosphorescent	CBP/mCBP	~25-29[4]	~91[4]	~95[5]	>10,000 h @ 1000 cd/m <sup>2</sup>	(0.28, 0.64) [6]

## Blue Emitter OLEDs

Blue OLEDs have historically presented challenges in terms of lifetime and efficiency. **Tris-PCz**, with its high triplet energy, is a candidate for improving the performance of blue emitters.

Emitter Type	Host/HTL Material	Peak EQE (%)	Current Eff. (cd/A)	Power Eff. (lm/W)	Lifetime (LT95 @ initial luminance)	CIE (x, y)
TADF	Tris-PCz (in HTL)	~15-20	~26	-	-	Blue
TADF	Standard Hosts (e.g., DPEPO, mCP)	~15-35 <sup>[7]</sup> [8]	~5-60 <sup>[7]</sup> [8]	~2-63 <sup>[7]</sup> [8]	Varies significantly <sup>[7]</sup>	Deep Blue
Phosphorescent	Tris-PCz (in HTL)	~20-25	~45-50	~40-45	-	Sky Blue
Phosphorescent	Standard Hosts (e.g., SPPO1)	~20-25 <sup>[6]</sup>	~43-46 <sup>[6]</sup>	~43 <sup>[6]</sup>	Varies	Blue

## Red Emitter OLEDs

Red emitters are crucial for achieving a full-color display. The performance of red OLEDs with **Tris-PCz** is compared to standard device configurations below.

Emitter Type	Host/HTL Material	Peak EQE (%)	Current Eff. (cd/A)	Power Eff. (lm/W)	Lifetime	CIE (x, y)
TADF	Tris-PCz (as part of exciplex host)	9.7[1]	-	-	-	Red
TADF	Standard Hosts (e.g., PVK:mCP)	~10-28[9][10]	~19-20[9][10]	~12[9]	-	Red-Orange
Phosphorescent	Tris-PCz (in HTL)	~20	~20-25	~15-20	-	Red
Phosphorescent	Standard Hosts	~20-25[11]	~15-20	~10-15	Varies	Red

## Experimental Protocols

The following sections detail generalized methodologies for the fabrication and characterization of OLED devices, based on common practices reported in the literature.

### OLED Fabrication via Vacuum Thermal Evaporation

- Substrate Preparation:
  - Indium Tin Oxide (ITO) coated glass substrates are sequentially cleaned in an ultrasonic bath with detergent, deionized water, acetone, and isopropanol, each for 15 minutes.
  - The cleaned substrates are then dried in an oven and treated with UV-ozone for 10-15 minutes immediately before being loaded into the vacuum chamber.
- Organic Layer Deposition:
  - The organic materials, including **Tris-PCz**, host materials, emitter dopants, and charge transport/blocking layers, are loaded into separate quartz crucibles within a high-vacuum thermal evaporation system (base pressure < 10<sup>-6</sup> Torr).

- The materials are deposited sequentially onto the ITO substrate. The deposition rate and thickness of each layer are monitored in real-time using a quartz crystal microbalance. Typical deposition rates for organic materials are 1-2 Å/s.
- For co-deposited layers (e.g., host and dopant), the deposition rates of the individual sources are controlled to achieve the desired doping concentration.
- Cathode Deposition:
  - Following the deposition of the organic layers, a thin electron injection layer (e.g., LiF or Liq) is deposited at a rate of ~0.1-0.2 Å/s.
  - Finally, a metal cathode (e.g., Aluminum) is deposited at a higher rate (~5-10 Å/s) through a shadow mask to define the active area of the pixels.

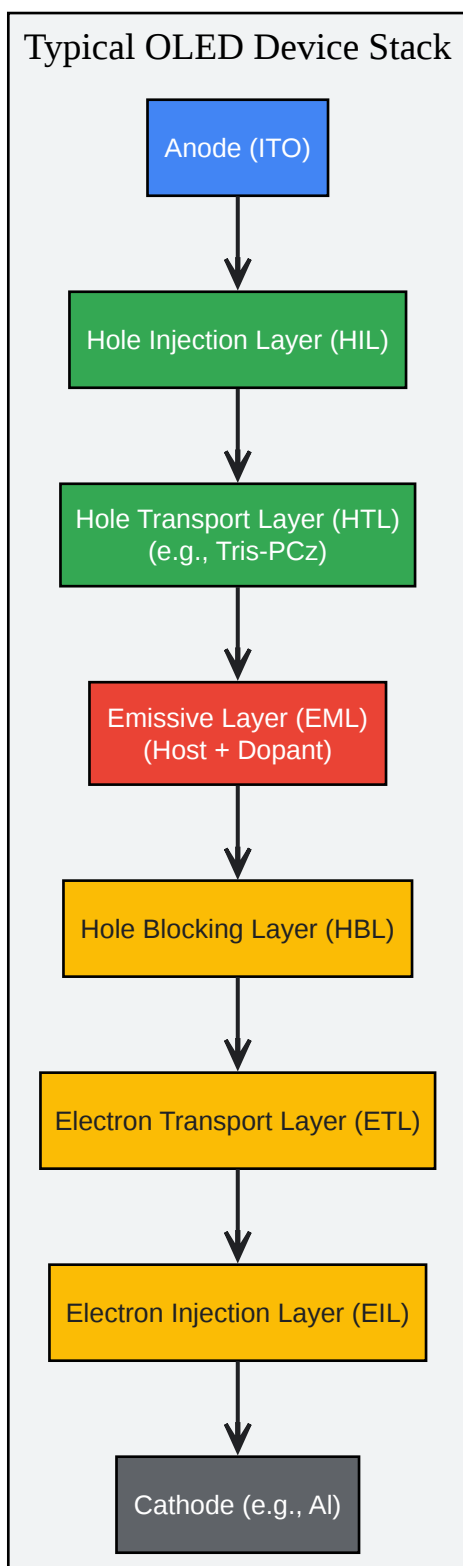
## Device Characterization

- Current-Voltage-Luminance (J-V-L) Characteristics:
  - The fabricated OLEDs are tested in a nitrogen-filled glovebox to prevent degradation from moisture and oxygen.
  - A source measure unit is used to apply a variable voltage across the device and measure the resulting current density.
  - The luminance of the emitted light is simultaneously measured using a calibrated photodiode or a spectroradiometer.
- Electroluminescence (EL) Spectra and CIE Coordinates:
  - The EL spectra of the devices at a constant driving current or voltage are recorded using a spectroradiometer.
  - The Commission Internationale de l'Éclairage (CIE) 1931 color coordinates are calculated from the EL spectra.
- External Quantum Efficiency (EQE):

- The EQE, which is the ratio of the number of photons emitted to the number of electrons injected, is calculated from the luminance, current density, and EL spectrum of the device. [12] This measurement often requires a calibrated integrating sphere for accurate results.
- Device Lifetime:
  - The operational lifetime of the OLED is determined by driving the device at a constant current corresponding to a specific initial luminance (e.g., 1000 cd/m<sup>2</sup>).
  - The time it takes for the luminance to decay to a certain percentage of its initial value (e.g., 95% - LT95, or 50% - LT50) is recorded as the device lifetime.

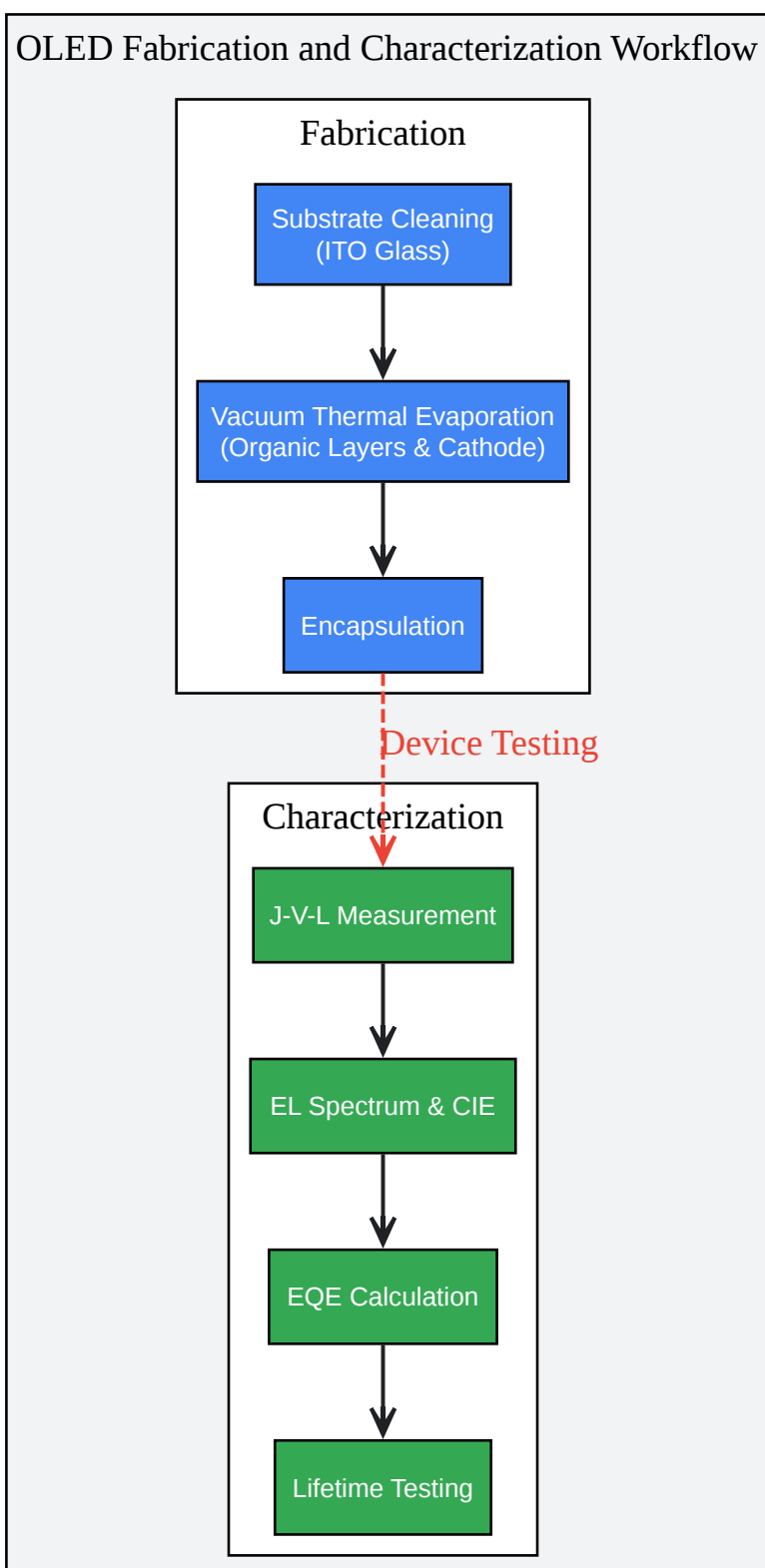
## Visualizing OLED Architecture and Workflow

The following diagrams, generated using Graphviz, illustrate the fundamental structure of an OLED and the experimental workflow for its fabrication and characterization.



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Caption: A diagram of a typical multi-layer OLED device structure.



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Caption: Workflow for OLED fabrication and performance evaluation.



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## References

- 1. researchgate.net [researchgate.net]
- 2. researchgate.net [researchgate.net]
- 3. Long-lived efficient delayed fluorescence organic light-emitting diodes using n-type hosts - PMC [pmc.ncbi.nlm.nih.gov]
- 4. Highly efficient top-emitting green phosphorescent OLEDs with a narrow band and slow efficiency roll-off for high-definition displays - Materials Chemistry Frontiers (RSC Publishing) [pubs.rsc.org]
- 5. researchgate.net [researchgate.net]
- 6. pubs.aip.org [pubs.aip.org]
- 7. Effect of the Host on Deep-Blue Organic Light-Emitting Diodes Based on a TADF Emitter for Roll-Off Suppressing [mdpi.com]
- 8. oled-info.com [oled-info.com]
- 9. pubs.acs.org [pubs.acs.org]
- 10. researchgate.net [researchgate.net]
- 11. pubs.acs.org [pubs.acs.org]
- 12. ossila.com [ossila.com]
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